

# CDC-801 therapeutic index calculation

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## Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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## About CDC-801

Based on the search results, here is the available information on **CDC-801**:

- **Status:** It is an investigational drug that has been used in a clinical trial for treating Chronic Lymphocytic Leukemia [1].
- **IUPAC Name:** 3-[3-(cyclopentyloxy)-4-methoxyphenyl]-3-(1,3-dioxo-2,3-dihydro-1H-isoindol-2-yl)propanamide [1].
- **Therapeutic Index Data: Not available.** The quantitative data required to calculate its therapeutic index, such as the effective dose (ED50) and toxic dose (TD50), have not been published in the accessible literature.

## Understanding Therapeutic Index Calculation

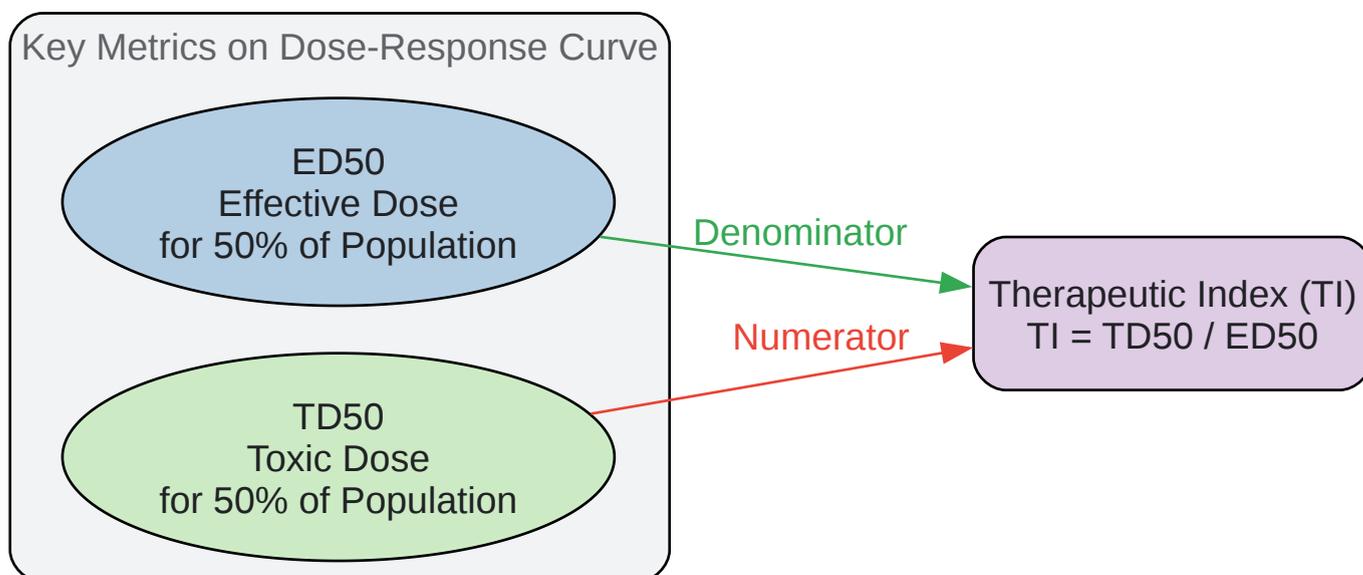
For your comparison guides, providing a clear explanation of how a therapeutic index is calculated can be valuable for your audience of researchers and professionals. The standard calculation is based on the ratio of the dose that causes toxicity in 50% of a population to the dose that produces a therapeutic effect in 50% of the population [2] [3] [4].

The table below summarizes the core concepts and formulas:

Term	Abbreviation	Definition	Role in Calculation
Median Effective Dose	ED50	Dose that produces a therapeutic response in 50% of the population [2] [3].	Denominator in the ratio [2] [3].
Median Toxic Dose	TD50	Dose that induces toxicity in 50% of the population [3] [4].	Typically used in human clinical contexts.
Median Lethal Dose	LD50	Dose that causes death in 50% of an animal study population [2] [3].	Historically used in pre-clinical animal studies.
Therapeutic Index (TI)	TI	$TI = TD50 / ED50$ (or $LD50 / ED50$ ) [2] [3].	A higher TI value indicates a wider safety margin [3] [4].

This diagram illustrates the relationship between these concepts in a dose-response curve, which is fundamental for determining the values used in the TI calculation:

### Dose-Response Curve for Therapeutic Index



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## A Note on Practical Application in Drug Development

While the classic TI formula is a fundamental concept, it's important to note that in modern drug development, the index is often calculated based on drug exposure levels in plasma rather than administered dose alone. This accounts for individual differences in how drugs are absorbed and metabolized [3]. Furthermore, a single TI value has limitations, as it does not capture the shape of the dose-response curves for efficacy and toxicity, or variations in individual patient responses [2] [3].

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## References

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2. Therapeutic Index [[pharmacologycanada.org](https://pharmacologycanada.org)]
3. Therapeutic index [[en.wikipedia.org](https://en.wikipedia.org)]
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